

The Natural Occurrence of 3-(Methylthio)propanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-(Methylthio)propanoic acid

Cat. No.: B1663858

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Introduction

3-(Methylthio)propanoic acid (MMPA), also known as 3-(methylsulfanyl)propanoic acid, is a naturally occurring sulfur-containing carboxylic acid. It is recognized as an important flavor compound in a variety of foods and beverages and plays a role as an intermediate in methionine metabolism in mammals and microorganisms.^[1] This technical guide provides an in-depth overview of the natural occurrence of MMPA, its biosynthetic origins, and the analytical methodologies used for its detection and quantification.

Natural Distribution

3-(Methylthio)propanoic acid and its esters are found in a range of natural sources, contributing to their characteristic aromas. Notably, it is a significant volatile component in several fruits and fermented products.

In Fruits

Pineapple (*Ananas comosus*) is a well-documented source of MMPA and its methyl and ethyl esters, which are key contributors to its distinctive sweet and fruity aroma.^{[2][3][4]} The concentration of these compounds can vary significantly between different pineapple varieties.

In Other Foods and Beverages

MMPA has also been identified in other food items, including asparagus, beer, and white wine. In these products, it contributes to the overall flavor profile, though often at lower concentrations than in pineapple.

In Microorganisms

Certain bacteria are capable of producing MMPA. For instance, *Enterobacter intermedium* 60-2G has been shown to produce MMPA, which exhibits antifungal and herbicidal properties.^[5]

Quantitative Data on Natural Occurrence

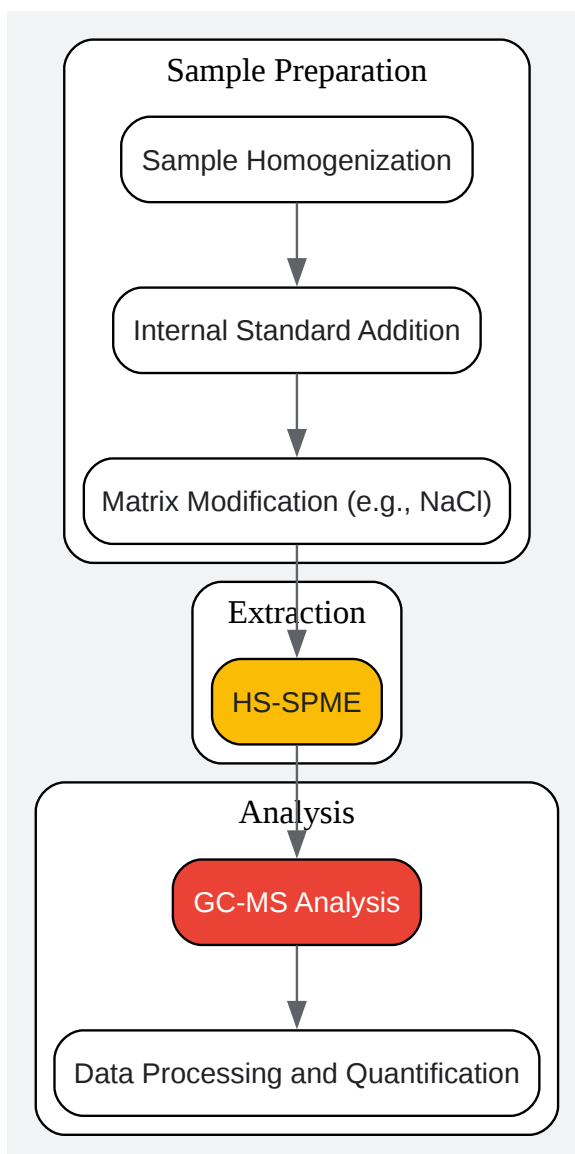
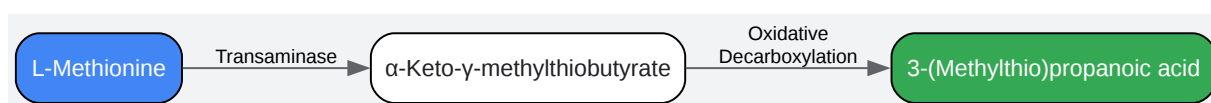
The concentration of **3-(methylthio)propanoic acid** and its esters varies considerably depending on the natural source and the specific variety or processing conditions. The following table summarizes available quantitative data, primarily from studies on different pineapple cultivars.

Natural Source (Variety)	Compound	Concentration (µg/kg)	Reference
Pineapple (Tainong No. 4)	3- (Methylthio)propanoic acid methyl ester	622.49	
Pineapple (Tainong No. 6)	3- (Methylthio)propanoic acid ethyl ester	78.06	
Pineapple (French Polynesia)	3- (Methylthio)propanoic acid methyl ester	1140	
Pineapple (French Polynesia)	3- (Methylthio)propanoic acid ethyl ester	150	
Pineapple Pulp	3- (Methylthio)propanoic acid ethyl ester	91.21	
Pineapple Core	3- (Methylthio)propanoic acid ethyl ester	42.67	
Pineapple Pulp	Methyl 3- (methylthio)propanoat e	27.38	
Pineapple Core	Methyl 3- (methylthio)propanoat e	10.65	
Pineapple (Moris)	Methyl 3- (methylthio)propanoat e	307 ± 9.7	
Pineapple (MD2)	Methyl 3- (methylthio)propanoat e	High concentration	

	Methyl 3-	
Pineapple (Sarawak)	(methylthio)propanoate	High concentration
	e	

Biosynthesis of 3-(Methylthio)propanoic Acid

3-(Methylthio)propanoic acid is a product of the catabolism of the essential amino acid L-methionine. The primary pathway involves the transamination of methionine to α -keto- γ -methylthiobutyrate, which is then oxidatively decarboxylated to form MMPA.



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